

In-Depth Technical Guide: Dodicin Hydrochloride (CAS 18205-85-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dodicin hydrochloride*

Cat. No.: *B098831*

[Get Quote](#)

An Examination of the Properties, Antimicrobial Activity, and Applications of an Amphoteric Surfactant

Abstract

Dodicin hydrochloride (CAS 18205-85-1), chemically known as N-[2-[[2-(dodecylamino)ethyl]amino]ethyl]glycine hydrochloride, is an amphoteric surfactant recognized for its antimicrobial properties. This document provides a comprehensive technical overview of **Dodicin hydrochloride**, including its chemical and physical characteristics, mechanism of antimicrobial action, known applications, and relevant experimental considerations. The information is intended for researchers, scientists, and professionals in the fields of drug development, cosmetology, and industrial microbiology.

Chemical and Physical Properties

Dodicin hydrochloride is characterized by a molecular structure that contains a long hydrophobic dodecyl chain and a hydrophilic head with both a cationic quaternary ammonium group and an anionic carboxylate group. This zwitterionic nature is central to its surface-active and antimicrobial functionalities.

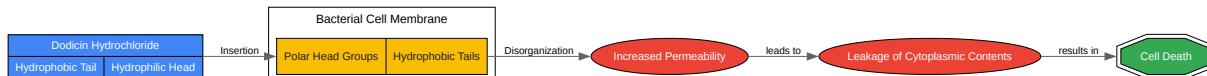
| Property | Value | Reference |
|-------------------|---|---------------------|
| CAS Number | 18205-85-1 | |
| Molecular Formula | C ₁₈ H ₄₀ ClN ₃ O ₂ | [1] |
| Molecular Weight | 366.0 g/mol | [2] |
| IUPAC Name | 2-[2-[2-(dodecylamino)ethylamino]ethylamino]acetic acid;hydrochloride | [2] |
| Synonyms | Dodecyl-di(aminoethyl)-glycine hydrochloride, Lauryl diethylenediaminoglycine HCl | [1] |
| Appearance | Not explicitly stated in provided results; typically a solution or powder. | |
| Solubility | Soluble in water. | |

Antimicrobial Activity and Mechanism of Action

Dodicin hydrochloride exhibits broad-spectrum antimicrobial activity, functioning as a bactericidal and bacteriostatic agent. Its efficacy is attributed to its nature as a surfactant, which allows it to disrupt the integrity of microbial cell membranes.

General Mechanism of Action

The primary mechanism of action for **Dodicin hydrochloride** is the disruption of the bacterial cell membrane.^[3] As an amphiphilic molecule, it interacts with the lipid bilayer of the cell membrane. The hydrophobic dodecyl tail inserts into the nonpolar core of the membrane, while the hydrophilic head interacts with the aqueous environment and the polar head groups of the membrane lipids.^{[4][5]} This insertion disrupts the ordered structure of the membrane, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.^{[4][6]}



[Click to download full resolution via product page](#)

Caption: Mechanism of **Dodicin Hydrochloride**'s antimicrobial action.

Antimicrobial Efficacy

Studies on dodecyl-di(aminoethyl)-glycine, the active component of **Dodicin hydrochloride**, have demonstrated its effectiveness against a range of common food-borne pathogens. Research indicates that it has both bacteriostatic and bactericidal properties. The efficacy is particularly notable against gram-negative bacteria, with reported reductions in viable microorganisms exceeding 99.999% over a 24-hour exposure period. Gram-positive bacteria have shown slightly more resistance, with reductions around 99.5%.^[7]

Applications

The primary applications of **Dodicin hydrochloride** leverage its surfactant and antimicrobial properties.

- Cosmetics and Personal Care: Due to its mildness and foaming properties, it is used in shampoos, skin cleansers, and other personal care products. It can also act as an antistatic agent in hair conditioners.^[8]
- Disinfectants and Biocides: Its bactericidal properties make it a valuable active ingredient in disinfecting cleaning compositions for both topical and hard-surface applications.^[9]
- Industrial Applications: It has been explored for use in antimicrobial coatings, where it is immobilized in a matrix to provide a self-disinfecting surface.^[7]

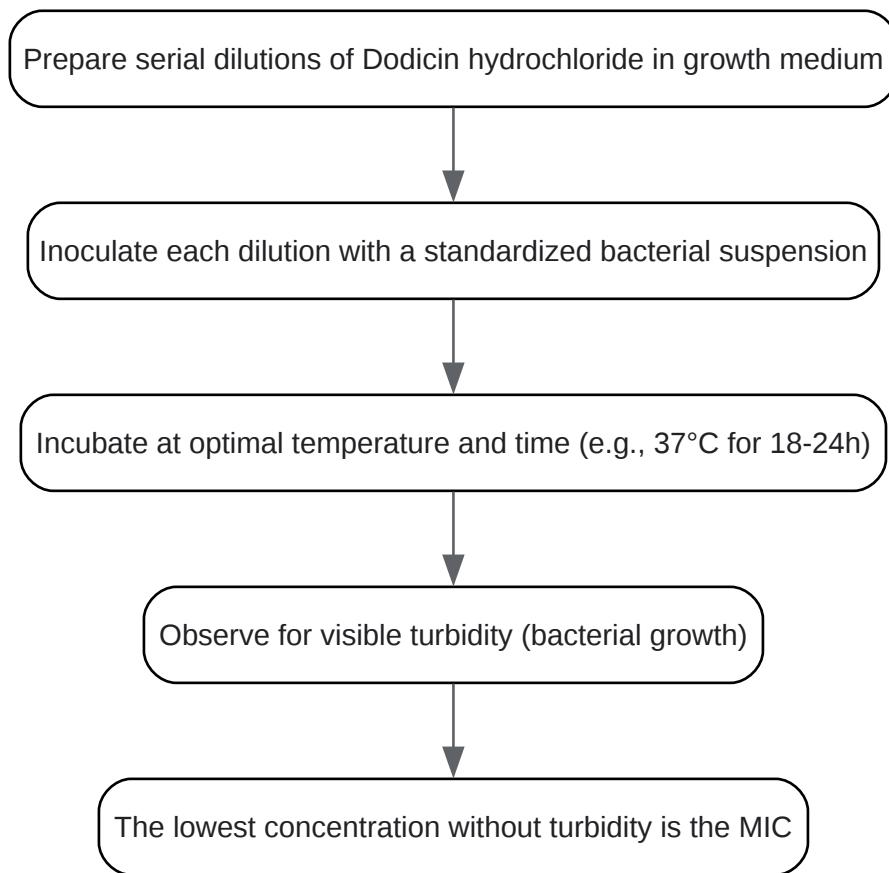
Experimental Protocols

While specific, detailed experimental protocols for **Dodcin hydrochloride** were not found in the search results, standard methodologies for evaluating antimicrobial surfactants can be applied.

Determination of Minimum Inhibitory Concentration (MIC)

The MIC, which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, can be determined using broth dilution or agar dilution methods. [10][11]

Broth Dilution Method Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for MIC determination by broth dilution.

Experimental Considerations:

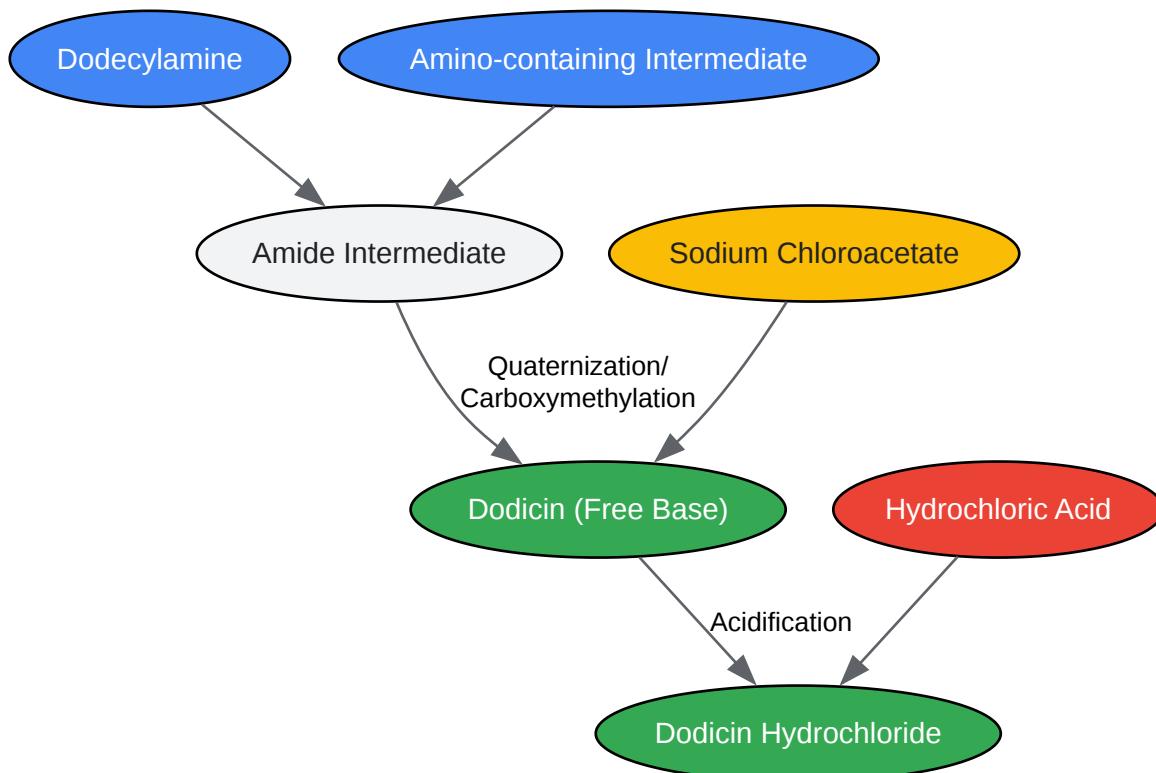
- A standardized inoculum (typically 5×10^5 CFU/mL) is crucial for reproducibility.
- Appropriate positive (no antimicrobial) and negative (no bacteria) controls must be included.
- The choice of growth medium can influence the results.

Synthesis of Dodicin Hydrochloride

The synthesis of related amphoteric surfactants, such as amidobetaines, typically involves a two-step process. A similar pathway can be inferred for **Dodicin hydrochloride**.

Inferred Synthesis Pathway:

- Amidation: Reaction of a fatty acid (in this case, derived from dodecylamine) with an appropriate amino-containing intermediate.
- Quaternization/Carboxymethylation: Reaction with an agent like sodium chloroacetate to introduce the carboxymethyl group and form the betaine structure.



[Click to download full resolution via product page](#)

Caption: Inferred synthetic pathway for **Dodicin Hydrochloride**.

Toxicological and Safety Information

While detailed toxicological studies specifically for **Dodicin hydrochloride** were not identified in the search results, related amphoteric surfactants like Cocamidopropyl Betaine are known to be mild with low irritation potential, which is a key reason for their use in personal care products.[12] However, as with any chemical, appropriate handling and safety precautions should be taken. A full safety assessment would require specific toxicological data for **Dodicin hydrochloride**. There was no information found regarding the effects of **Dodicin hydrochloride** on mammalian cell signaling pathways.

Conclusion

Dodicin hydrochloride (CAS 18205-85-1) is a versatile amphoteric surfactant with established antimicrobial properties. Its mechanism of action, centered on the disruption of bacterial cell membranes, makes it an effective biocide in various applications, from cosmetics to industrial coatings. While it shares functional similarities with other betaine-based surfactants, its specific chemical structure dictates its unique properties. Further research into its quantitative antimicrobial efficacy against a wider range of microbes, detailed toxicological profile, and potential interactions with mammalian cellular systems would provide a more complete understanding and broaden its applicability for researchers and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. A Review on Progress in QSPR Studies for Surfactants - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Targeting bacterial membrane function: an underexploited mechanism for treating persistent infections - PMC [pmc.ncbi.nlm.nih.gov]

- 4. biorxiv.org [biorxiv.org]
- 5. Interactions of surfactants with lipid membranes | Quarterly Reviews of Biophysics | Cambridge Core [cambridge.org]
- 6. Mechanisms of Antibacterial Drugs | Microbiology [courses.lumenlearning.com]
- 7. Proving the antimicrobial spectrum of an amphoteric surfactant-sol-gel coating: a food-borne pathogen study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. specialchem.com [specialchem.com]
- 9. US4769169A - Amphoteric surfactants for use in antimicrobial cleaning compositions - Google Patents [patents.google.com]
- 10. The Minimum Inhibitory Concentration of Antibiotics: Methods, Interpretation, Clinical Relevance - PMC [pmc.ncbi.nlm.nih.gov]
- 11. litfl.com [litfl.com]
- 12. Coco Amidopropyl Betaine | CAS NO 61789-40-0 | Manufacturer, Supplier, Exporter [emcochemicals.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Dodicin Hydrochloride (CAS 18205-85-1)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098831#cas-number-18205-85-1-properties-and-uses\]](https://www.benchchem.com/product/b098831#cas-number-18205-85-1-properties-and-uses)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com